

GS39783 Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: GS39783

Cat. No.: B1672155

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **GS39783** in DMSO and ethanol. It includes a detailed solubility data summary, troubleshooting advice for common dissolution issues, and standardized experimental protocols.

Solubility Data

The solubility of **GS39783** can vary between batches and is influenced by factors such as solvent purity, temperature, and dissolution technique. The following table summarizes the reported solubility data from various suppliers.

Solvent	Concentration (mg/mL)	Concentration (mM)	Supplier/Source	Notes
DMSO	25	74.09	MedchemExpress	Ultrasonic and warming to 60°C may be required. Hygroscopic DMSO can impact solubility; use a fresh aliquot. [1]
3.37	10	Tocris Bioscience	No specific preparation notes provided. [2]	
Soluble	Soluble	Cayman Chemical	No specific concentration provided. [3]	
Soluble to 25 mM	25	Abcam	No specific preparation notes provided.	
Soluble to 10 mM	10	R&D Systems	No specific preparation notes provided.	
Moderately soluble	Not Specified	Axon Medchem	No specific concentration provided.	
Insoluble	Insoluble	APEXBIO	This appears to be an outlier, but is reported by the supplier. [4] [5]	
Ethanol	1.69	5	Tocris Bioscience	No specific preparation

notes provided.

[\[2\]](#)

Soluble	Soluble	Cayman Chemical	No specific concentration provided. [3]
Soluble to 5 mM	5	R&D Systems	No specific preparation notes provided.
Insoluble	Insoluble	APExBIO	This appears to be an outlier, but is reported by the supplier. [4] [5]

Molecular Weight of **GS39783** is 337.44 g/mol .[\[2\]](#)[\[3\]](#)

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **GS39783**?

A1: Based on the available data, DMSO is the recommended solvent for achieving the highest concentration stock solutions of **GS39783**, with reported solubilities reaching up to 25 mg/mL (74.09 mM).[\[1\]](#) For applications where DMSO may be incompatible, ethanol is a viable alternative, though at a lower concentration.

Q2: I am having trouble dissolving **GS39783** in DMSO. What can I do?

A2: If you encounter solubility issues with **GS39783** in DMSO, consider the following troubleshooting steps:

- Use fresh, anhydrous DMSO: DMSO is hygroscopic and absorbed water can significantly decrease the solubility of compounds.[\[1\]](#)
- Apply heat: Gently warming the solution to 60°C can aid dissolution.[\[1\]](#)
- Sonication: Use an ultrasonic bath to agitate the solution and break up any precipitate.[\[1\]](#)

- Stepwise Dissolution: Add the solvent to the solid compound gradually while vortexing or stirring.

Q3: Can I store **GS39783** stock solutions? If so, under what conditions?

A3: Yes, stock solutions of **GS39783** can be stored. For long-term storage, it is recommended to store aliquots at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is acceptable.^[1] Always protect the solution from light.^[1] It is advisable to minimize freeze-thaw cycles.

Q4: Why do different suppliers report different solubilities for **GS39783**?

A4: Discrepancies in reported solubility can arise from several factors, including differences in the crystalline form of the compound, purity of the specific batch, and the methodology used to determine solubility. Some suppliers may report the maximum achieved concentration, while others may provide a more conservative estimate.

Experimental Protocol: Preparation of a **GS39783** Stock Solution

This protocol outlines a general procedure for dissolving **GS39783** in DMSO.

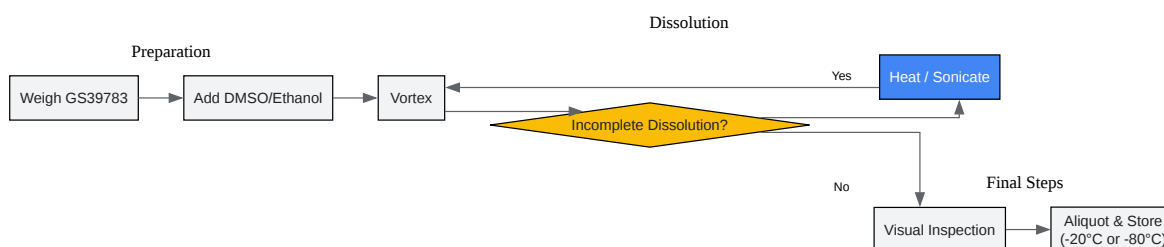
Materials:

- **GS39783** solid compound
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block (optional)
- Ultrasonic bath (optional)

Procedure:

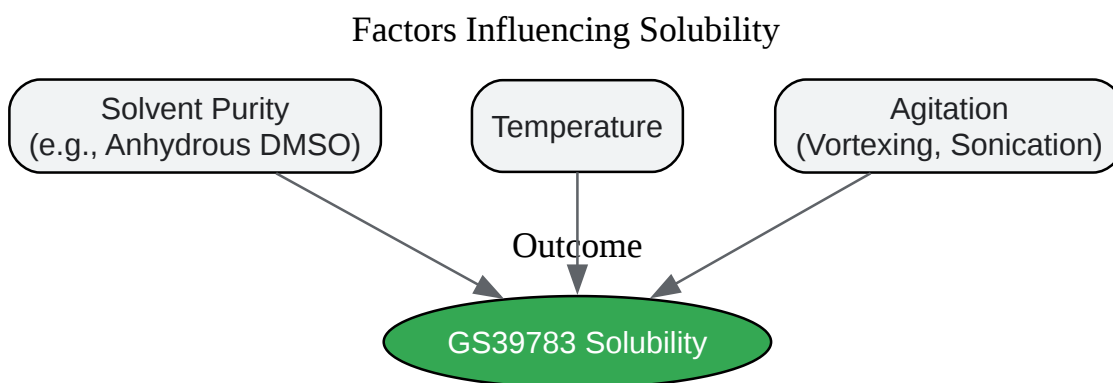
- **Weigh the Compound:** Accurately weigh the desired amount of **GS39783** solid in a sterile tube.
- **Add Solvent:** Add the calculated volume of DMSO to achieve the desired concentration. It is recommended to add the solvent incrementally.
- **Initial Mixing:** Vortex the tube for 1-2 minutes to facilitate initial dissolution.
- **Aid Dissolution (if necessary):** If the compound does not fully dissolve, proceed with one or both of the following steps:
 - **Heating:** Place the tube in a water bath or on a heat block set to a maximum of 60°C for short periods (5-10 minutes). Vortex intermittently.
 - **Sonication:** Place the tube in an ultrasonic bath for 5-15 minutes.
- **Visual Inspection:** Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C, protected from light.

Diagrams



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Caption: Workflow for dissolving **GS39783**.



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